

Acetonitrile as a polar aprotic solvent in organic synthesis.

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Compound of Interest

Compound Name: Acetonitrile

Cat. No.: B125043

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An In-depth Technical Guide to **Acetonitrile** as a Polar Aprotic Solvent in Organic Synthesis
For Researchers, Scientists, and Drug Development Professionals

Acetonitrile (CH₃CN), also known as methyl cyanide or ethanenitrile, is the simplest organic nitrile.[1][2][3] It is a colorless, volatile liquid that has established itself as an indispensable polar aprotic solvent in the landscape of modern organic synthesis.[3][4] Produced primarily as a byproduct of acrylonitrile manufacturing, its unique combination of physical and chemical properties makes it highly versatile.[1][3] **Acetonitrile** is widely used as a reaction medium, a reagent, and a critical component of analytical and purification techniques, particularly high-performance liquid chromatography (HPLC), which is fundamental to the pharmaceutical industry.[4][5][6][7][8][9] Its utility extends from facilitating classical nucleophilic substitution reactions to enabling advanced electrochemical transformations, often playing a dual role as both a solvent and a reactive building block.[10][11][12]

Physicochemical Properties of Acetonitrile

The efficacy of **acetonitrile** in organic synthesis is rooted in its distinct physicochemical properties. As a polar aprotic solvent, it possesses a significant dipole moment and a high dielectric constant, allowing it to dissolve a wide array of both polar and nonpolar compounds, yet it lacks acidic protons to participate in hydrogen bonding.[3][4][7][13] This characteristic is crucial for its role in modulating reaction pathways and kinetics.

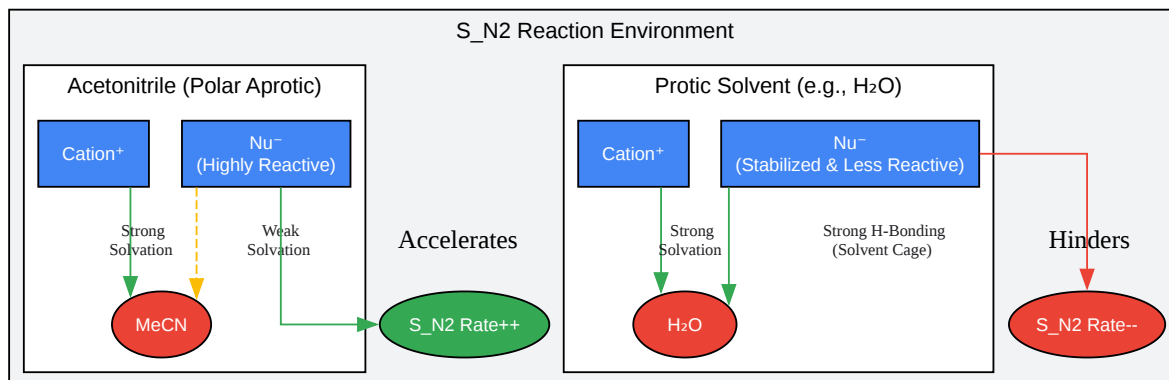
| Property | Value | References |
|------------------------------------|-----------------------------------|----------------------|
| Chemical Formula | CH ₃ CN | [1][5][6] |
| Molar Mass | 41.053 g·mol ⁻¹ | [5][6][14][15] |
| Appearance | Colorless liquid | [3][5][6][14] |
| Odor | Faint, aromatic, sweetish | [2][3][5][14] |
| Density | 0.786 g/cm ³ (at 25°C) | [3][5][6][14][15] |
| Melting Point | -48°C to -44°C | [2][3][5][6][15] |
| Boiling Point | 81.3°C to 82.1°C | [2][3][5][6][15][16] |
| Solubility in Water | Miscible | [2][3][5][14] |
| log P | -0.334 | [5] |
| Vapor Pressure | 9.71 kPa (at 20.0°C) | [5] |
| Acidity (pKa) | ~25 | [5] |
| UV Cutoff | 190 nm | [5] |
| Refractive Index (n _D) | 1.344 (at 20°C) | [5][16] |
| Dielectric Constant | 37.5 (at 20°C) | [17] |
| Dipole Moment | 3.92 D | [18] |

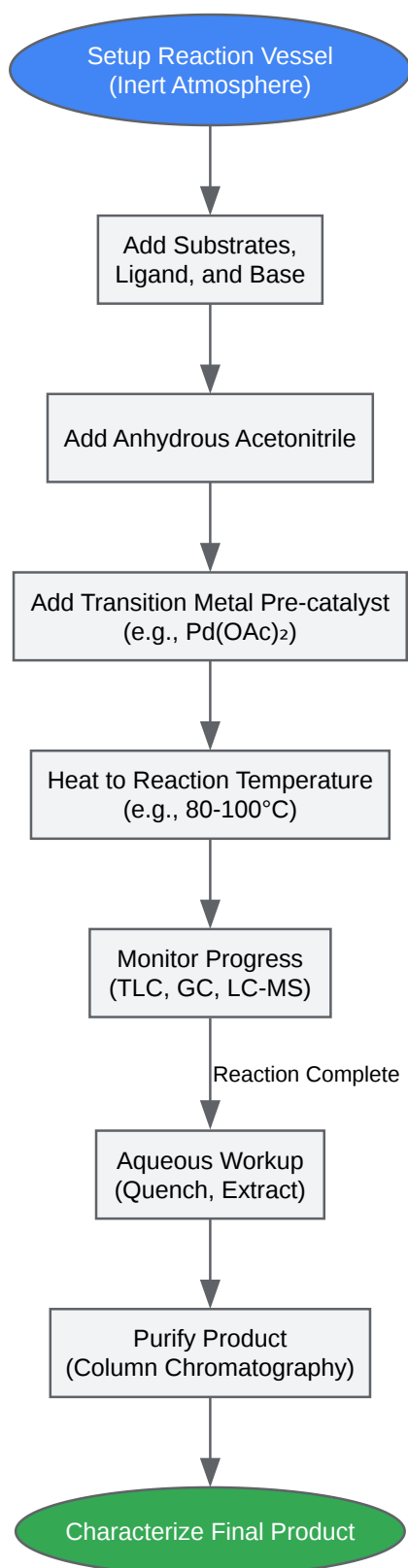
The Role of Acetonitrile in Modulating Reactivity

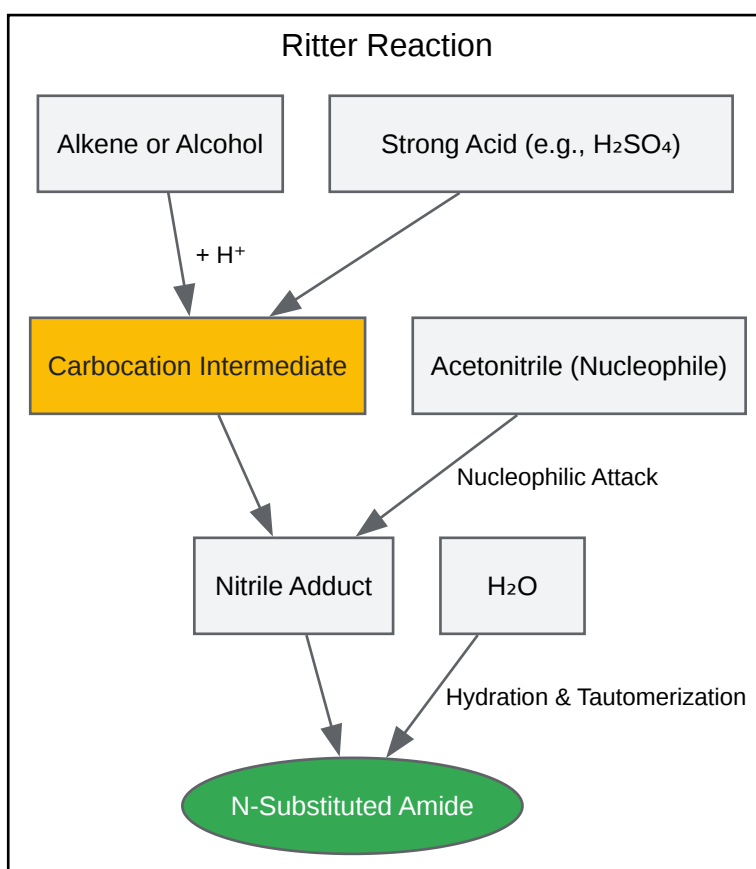
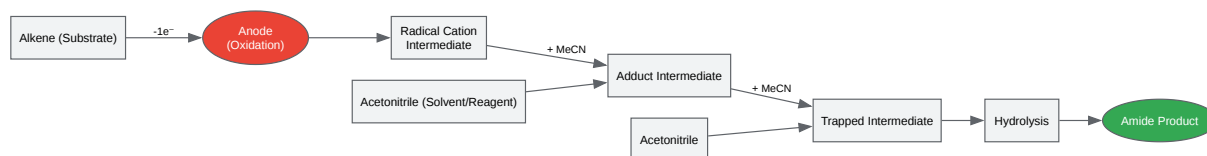
The term "polar aprotic" defines the core strength of **acetonitrile** as a solvent. Its polarity, arising from the large dipole moment of the carbon-nitrogen triple bond, allows it to effectively solvate cations.[3] However, its inability to act as a hydrogen bond donor means that anions are only weakly solvated.[19] This differential solvation has a profound impact on the kinetics of many reactions, most notably the bimolecular nucleophilic substitution (S_N2) reaction.

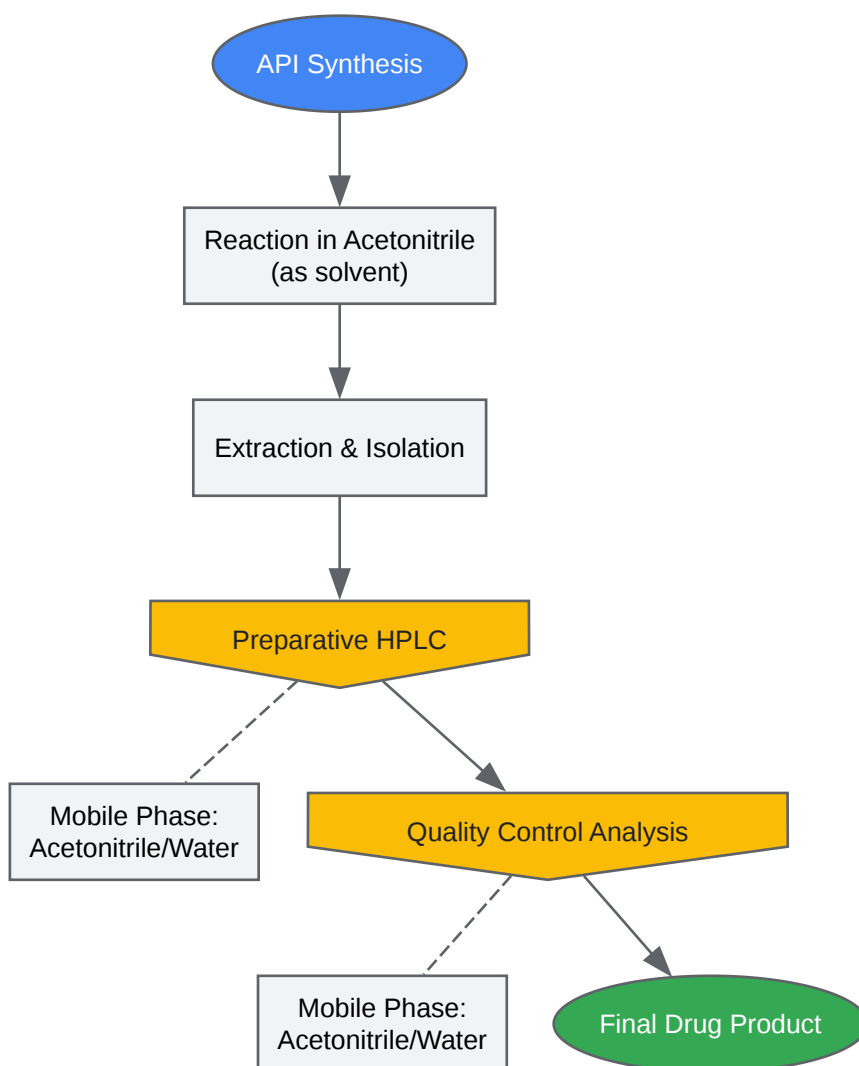
In an S_N2 reaction, a "naked," poorly solvated nucleophile is significantly more reactive. **Acetonitrile** excels at creating this condition by strongly solvating the counter-cation while leaving the anionic nucleophile relatively free and available for attack.[19] This contrasts

sharply with polar protic solvents (e.g., water, ethanol), which form a tight hydrogen-bonded "cage" around the nucleophile, stabilizing it and thereby reducing its reactivity.^[19]









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References

- 1. Acetonitrile - Wikipedia [en.wikipedia.org]
- 2. Acetonitrile - Sciencemadness Wiki [sciencemadness.org]
- 3. Acetonitrile: Formula, Structure, Preparation & Uses Explained [vedantu.com]

- 4. shyzchem.com [shyzchem.com]
- 5. labproinc.com [labproinc.com]
- 6. Acetonitrile [commonorganicchemistry.com]
- 7. nbinno.com [nbinno.com]
- 8. chemcomplex.com [chemcomplex.com]
- 9. kbvresearch.com [kbvresearch.com]
- 10. mdpi.com [mdpi.com]
- 11. laballey.com [laballey.com]
- 12. Advances in electrochemical reactions involving acetonitrile - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 13. pharmagrowthhub.com [pharmagrowthhub.com]
- 14. Acetonitrile | CH₃CN | CID 6342 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. Acetonitrile [fishersci.com]
- 16. Acetonitrile Solvent Properties [macro.lsu.edu]
- 17. Solvent effects - Wikipedia [en.wikipedia.org]
- 18. ijls.in [ijls.in]
- 19. SN₂ Reaction [iverson.cm.utexas.edu]
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